

An In-depth Technical Guide to Tetramethylol Acetylenediurea: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Tetramethylol acetylenediurea

Cat. No.: B036141

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetramethylol acetylenediurea** (TMAD), a versatile chemical compound with significant applications across various industries. This document delves into its chemical identity, properties, synthesis, and mechanisms of action, with a focus on providing detailed information for research and development purposes.

Chemical Identity: Synonyms and Alternative Names

Tetramethylol acetylenediurea is known by a variety of names in scientific literature and commercial applications. A comprehensive list of its synonyms and identifiers is provided in Table 1 for clear identification and cross-referencing.

Identifier Type	Value
Common Name	Tetramethylol acetylenediurea
IUPAC Name	1,3,4,6-tetrakis(hydroxymethyl)-3a,6a-dihydroimidazo[4,5-d]imidazole-2,5-dione
CAS Number	5395-50-6[1][2][3][4][5]
Synonyms	Tetramethylol glycoluril, Tetramethylol acetyl, Tetrahydroxy glycoluril, Tetramethylol acetylenediurea, Tetramethylol acetylene diuriene, TMAD, Fixapret 140, Tetrakis(hydroxymethyl)glycoluril, Protectol TD, Cymel 1172[4][5][6]

Physicochemical Properties

A summary of the key physicochemical properties of **Tetramethylol acetylenediurea** is presented in Table 2, offering a quick reference for its material characteristics.

Property	Value
Molecular Formula	$C_8H_{14}N_4O_6$ [2][3]
Molecular Weight	262.22 g/mol [2][3]
Appearance	White crystalline powder[1][4]
Melting Point	137-138 °C[4][5]
Boiling Point (Predicted)	624.2 ± 55.0 °C[4]
Density (Predicted)	1.697 ± 0.06 g/cm ³ [4]
pKa (Predicted)	13.90 ± 0.10[1][4]
Solubility	Soluble in water. Slightly soluble in Chloroform, DMSO, and Methanol (sonicated).[1][4]

Synthesis of Tetramethylol Acetylenediurea: An Experimental Protocol

The synthesis of **Tetramethylol acetylenediurea** is primarily achieved through the reaction of glycoluril (acetylenediurea) with formaldehyde.^[4] A detailed experimental protocol is outlined below.

Materials:

- Glycoluril (acetylenediurea)
- 44% aqueous formaldehyde solution
- 0.5 N Sodium Hydroxide (NaOH) solution
- Methanol

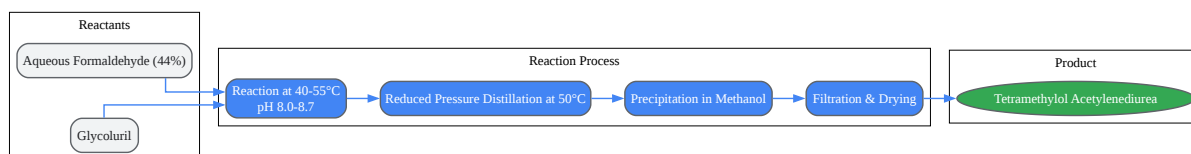
Equipment:

- Reaction vessel with a mechanical stirrer, thermometer, and reflux condenser
- Vacuum distillation apparatus
- Filtration apparatus
- Drying oven

Procedure:

- **Reaction Setup:** To a suitable reaction vessel, add 688 parts (10 mol) of a 44% aqueous formaldehyde solution. Adjust the pH to 8.7 with approximately 22 parts of 0.5 N NaOH solution.^[4]
- **Addition of Glycoluril:** Maintain the temperature of the reaction system at 40 °C and add 284 parts (2 mol) of glycoluril.^[4]
- **Reaction Progression:** Gradually increase the temperature to 55 °C. Most of the glycoluril will dissolve as the reaction proceeds.^[4]

- pH Adjustment: After approximately 15 minutes, adjust the pH of the reaction mixture to 8.0 with about 5 parts of 0.5 N NaOH solution to obtain a clear, light-yellow solution.[4]
- Concentration: Subject the solution to reduced pressure distillation at 50 °C to remove water until approximately 640 parts of the solution remain in the reaction vessel.[4]
- Precipitation: Pour the concentrated, syrupy product into 800 parts of methanol. A white crystalline precipitate of **Tetramethylol acetylenediurea** will form.[4]
- Isolation and Drying: Filter the precipitate and dry it to obtain the final product. The expected yield is approximately 483 parts (92%), with a melting point of 132-136 °C.[4]



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Caption: Synthesis workflow for **Tetramethylol acetylenediurea**.

Applications and Methodologies

Tetramethylol acetylenediurea's primary utility stems from its function as a crosslinking agent and a formaldehyde-releasing biocide.

Crosslinking Agent in Coatings and Adhesives

In water-based coatings and adhesives, TMAD enhances durability, adhesion, and mechanical properties.[1][5] The four methylol groups can react with functional groups like hydroxyls present in polymer binders, forming a stable crosslinked network upon curing.

General Methodology:

- **Formulation:** TMAD is incorporated into the aqueous phase of a coating or adhesive formulation. The concentration will vary depending on the desired crosslinking density and final properties.
- **Application:** The formulation is applied to the substrate.
- **Curing:** The coated substrate is subjected to a curing process, typically involving elevated temperatures, to facilitate the crosslinking reaction.

Textile Finishing

As a textile-finishing resin, TMAD is used to impart wrinkle resistance and dimensional stability to fabrics, particularly those made of cotton and its blends.^[6] It acts by crosslinking the cellulose fibers.

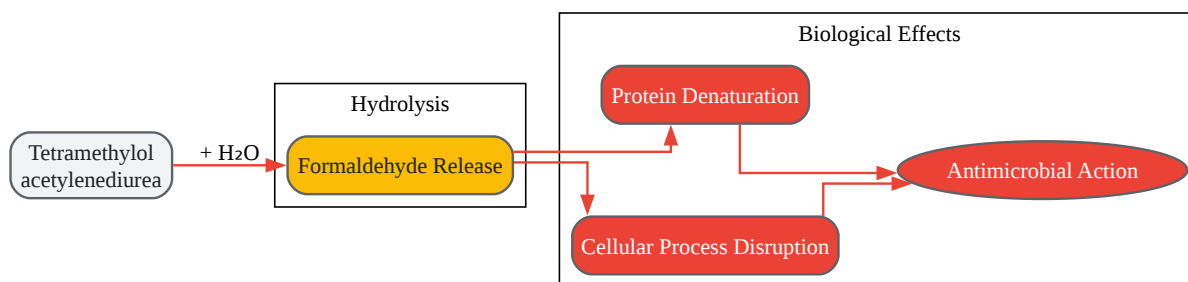
General Methodology:

- **Padding:** The textile is passed through a solution containing TMAD, a catalyst (e.g., a Lewis acid), and other finishing agents.
- **Drying:** The treated fabric is dried to remove excess water.
- **Curing:** The dried fabric is heated in an oven to induce the crosslinking reaction between TMAD and the cellulose fibers.

Biocidal and Antimicrobial Agent

The biocidal activity of **Tetramethylol acetylenediurea** is attributed to the slow release of formaldehyde in the presence of water. Formaldehyde is a potent biocide that acts by denaturing proteins and disrupting cellular processes in microorganisms. This property makes TMAD a useful preservative in various industrial products.

The hydrolysis of TMAD to release formaldehyde is a key aspect of its antimicrobial function.



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